

N,N-Diphenylacetamide molecular weight and formula

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Compound of Interest

Compound Name: *N,N-Diphenylacetamide*

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Core Chemical Properties of N,N-Diphenylacetamide

This document outlines the fundamental molecular characteristics of **N,N-Diphenylacetamide**, a compound of interest in various research and development applications. The following data provides a concise summary of its molecular formula and weight.

Quantitative Molecular Data

For researchers and professionals in drug development, precise molecular information is critical. The table below summarizes the key quantitative data for **N,N-Diphenylacetamide**.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ NO	[1] [2] [3] [4] [5]
Molecular Weight	211.26 g/mol	[1] [2] [4]
Linear Formula	CH ₃ CON(C ₆ H ₅) ₂	[2]

N,N-Diphenylacetamide, also known as N-Acetyl diphenylamine, is an amide with a distinct chemical structure.[\[1\]](#) Its molecular formula, C₁₄H₁₃NO, and molecular weight of 211.26 g/mol are foundational parameters for any experimental or theoretical work involving this compound.[\[1\]](#)[\[2\]](#)[\[4\]](#) The compound exists as a solid at 20°C.[\[1\]](#)

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